

Engeletin and Isoengeletin: A Technical Guide to Stereoisomeric Flavonoids

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Compound of Interest

Compound Name: *Isoengeletin*

Cat. No.: *B15589390*

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Abstract

Engeletin and **isoengeletin** are naturally occurring dihydroflavonol glycosides that share the same molecular formula ($C_{21}H_{22}O_{10}$) and molecular weight (434.4 g/mol), classifying them as isomers.[1] Their structural distinction lies in the stereochemistry at the C3 position of the dihydroflavonol core, making them stereoisomers. This technical guide provides a comprehensive overview of the current scientific understanding of engeletin and **isoengeletin**, focusing on their chemical structures, comparative biological activities, and the molecular pathways they modulate. While extensive research has elucidated the pharmacological profile of engeletin, particularly its potent anti-inflammatory and antioxidant properties, **isoengeletin** remains significantly less characterized. This guide summarizes available quantitative data, details relevant experimental methodologies, and visualizes key signaling pathways to facilitate further research and drug development efforts targeting these compounds.

Chemical Structure: The Core Difference

Engeletin and **isoengeletin** are stereoisomers, specifically diastereomers, differing in the spatial arrangement of the hydroxyl group at the C3 position of the pyranone ring.

- Engeletin: (2R,3R)-5,7-dihydroxy-2-(4-hydroxyphenyl)-3-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxy-2,3-dihydrochromen-4-one

- **Isoengeletin**: (2R,3S)-5,7-dihydroxy-2-(4-hydroxyphenyl)-3-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxy-2,3-dihydrochromen-4-one

This subtle change in stereochemistry can significantly impact the molecule's interaction with biological targets, potentially leading to differences in their pharmacological activities.

Biological Activities and Mechanisms of Action

Current research has predominantly focused on the biological activities of engeletin. Information regarding the specific bioactivities of **isoengeletin** is limited, often being mentioned as a constituent in plant extracts that exhibit overall biological effects.^[2]

Engeletin

Engeletin has been shown to possess a wide range of pharmacological effects, including anti-inflammatory, antioxidant, and anti-tumor activities.^{[3][4]}

Anti-inflammatory Activity: Engeletin exerts its anti-inflammatory effects by modulating key signaling pathways. It has been demonstrated to inhibit the production of pro-inflammatory mediators such as nitric oxide (NO), tumor necrosis factor-alpha (TNF- α), interleukin-1 β (IL-1 β), and interleukin-6 (IL-6).^[5] This inhibition is achieved through the downregulation of the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.^[6]

Antioxidant Activity: Engeletin demonstrates significant antioxidant properties by activating the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway.^[1] This leads to the upregulation of antioxidant enzymes, which help to mitigate oxidative stress.

Anti-tumor Activity: Preliminary studies suggest that engeletin may have anti-tumor properties, though this area requires more extensive research.^[4]

Isoengeletin

Specific biological activities and mechanisms of action for **isoengeletin** are not well-documented in publicly available literature. It is often identified as a component in extracts of plants like *Smilax glabra*, which are known to have antioxidant and anti-inflammatory properties.^[2] However, studies isolating **isoengeletin** and characterizing its individual pharmacological profile are lacking. One study on six flavonoids from *Smilax glabra* detailed

the antioxidant and anti-inflammatory activities of engeletin and other related compounds but did not include **isoengeletin** in the comprehensive analysis.[\[7\]](#)

Quantitative Data

Quantitative data comparing the biological activities of engeletin and **isoengeletin** is scarce. The available data primarily focuses on engeletin.

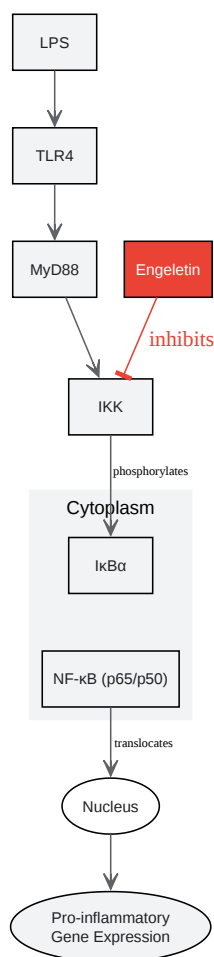
Biological Activity	Compound	Assay	Model	Result	Reference
Antioxidant Activity	Engeletin	ABTS Radical Scavenging	In vitro	IC ₅₀ = 18.13 ± 1.72 µg/mL	[4]
Engeletin	DPPH Radical Scavenging	In vitro	No obvious activity	[4]	
Anti-inflammatory Activity	Engeletin	Inhibition of NO production	LPS-stimulated RAW 264.7 macrophages	Significant inhibition	[2]
Engeletin	Inhibition of TNF-α, IL-1β, IL-6	LPS-stimulated RAW 264.7 macrophages & TNBS-induced colitis in mice	Significant inhibition	[5] [6]	

Signaling Pathways

Engeletin Signaling Pathways

Engeletin modulates several key signaling pathways to exert its biological effects.

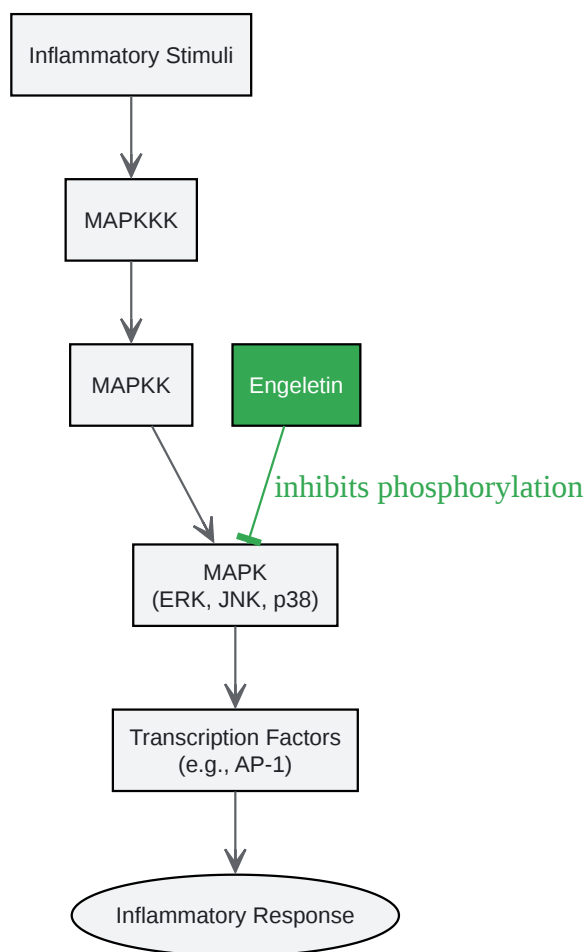
NF- κ B Signaling Pathway: Engeletin inhibits the activation of NF- κ B, a key regulator of inflammation. By preventing the phosphorylation and degradation of I κ B α , engeletin blocks the nuclear translocation of the p65 subunit of NF- κ B, thereby suppressing the transcription of pro-inflammatory genes.



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Engeletin's Inhibition of the NF- κ B Pathway.

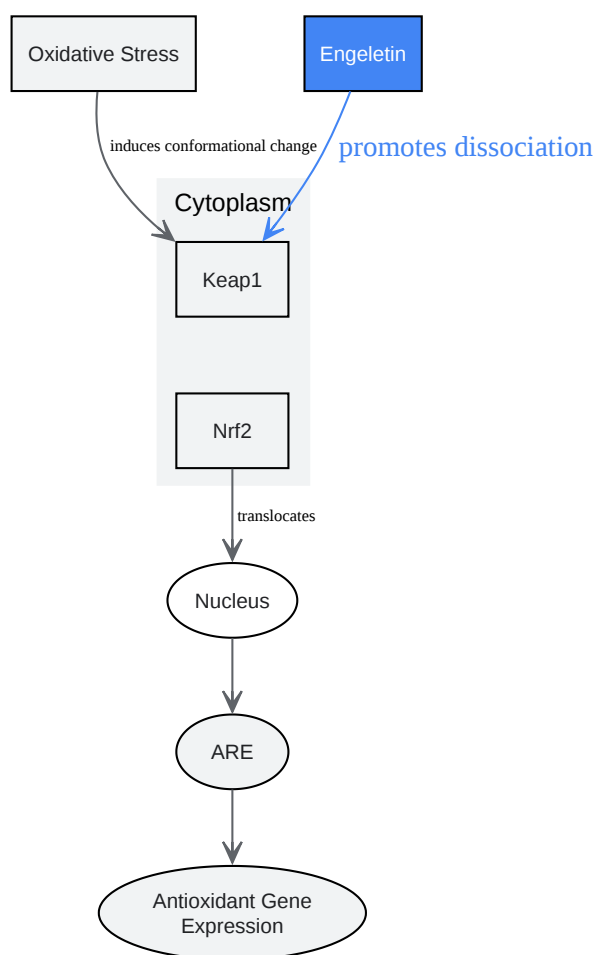
MAPK Signaling Pathway: Engeletin also suppresses the phosphorylation of key components of the MAPK pathway, including ERK, JNK, and p38, which are involved in the production of inflammatory mediators.



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Engeletin's Modulation of the MAPK Pathway.

Nrf2 Signaling Pathway: Engeletin promotes the nuclear translocation of Nrf2, which binds to the antioxidant response element (ARE) and initiates the transcription of antioxidant genes.



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Engeletin's Activation of the Nrf2 Pathway.

Isoengeletin Signaling Pathways

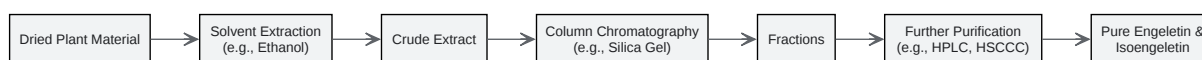
There is currently no specific information available on the signaling pathways modulated by **isoengeletin**.

Experimental Protocols

Isolation of Engeletin and Isoengeletin

Engeletin and **isoengeletin** are typically isolated from plant sources, such as the rhizomes of *Smilax glabra* or the leaves of *Engelhardia roxburghiana*, using chromatographic techniques.

General Workflow:



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